

# Physical and chemical properties of ethyl propyl sulfide

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## Compound of Interest

Compound Name: Ethyl propyl sulfide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl Propyl Sulfide**

## Introduction

**Ethyl propyl sulfide**, systematically named 1-(ethylsulfanyl)propane, is an organic thioether with the chemical formula  $C_5H_{12}S$ .<sup>[1]</sup> It is a colorless liquid characterized by a distinct odor.<sup>[1]</sup> <sup>[2]</sup> This compound, also known as 3-thiahexane, consists of a sulfur atom bonded to an ethyl group and a propyl group.<sup>[1]</sup><sup>[3]</sup><sup>[4]</sup> With a molecular weight of approximately 104.22 g/mol, it finds applications as a flavoring agent in the food industry and as an intermediate in various organic syntheses.<sup>[1]</sup><sup>[3]</sup><sup>[5]</sup> This technical guide provides a comprehensive overview of its physical, chemical, and spectroscopic properties, along with detailed experimental protocols for its synthesis and characterization, aimed at researchers and professionals in the fields of chemistry and drug development.

## Physical Properties

**Ethyl propyl sulfide** is a volatile and flammable liquid.<sup>[1]</sup> Its physical characteristics are largely dictated by its moderate-length alkyl chains and the central sulfur atom, which influences its polarity and intermolecular forces. While the sulfur atom introduces some polarity, the compound has limited solubility in water but is soluble in common organic solvents.<sup>[2]</sup>

Table 1: Key Physical Properties of **Ethyl Propyl Sulfide**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	[1][3][5]
Molecular Weight	104.22 g/mol	[1][3][5]
CAS Number	4110-50-3	[1][3][5]
Appearance	Colorless clear liquid	[1][2][6]
Odor	Characteristic, garlic-like	[1][2]
Boiling Point	115 - 120.2 °C	[3][4][7][8]
Melting Point	-117 °C	[4][7]
Density	0.833 - 0.843 g/cm <sup>3</sup> at 20-25°C	[3][4]
Refractive Index (n <sub>D</sub> )	1.440 - 1.446 at 20°C	
Flash Point	18.9 °C (66.0 °F)	[3][4]
Vapor Pressure	18.8 mmHg at 25°C	[1]
Solubility	Limited in water; Soluble in organic solvents	[2]
LogP (Octanol/Water)	2.1 - 2.15	[4][5]

## Chemical Properties and Reactivity

As a thioether, **ethyl propyl sulfide** exhibits reactivity centered on the lone pairs of electrons on the sulfur atom, making it a nucleophile.[1] Its key reactions involve oxidation of the sulfur center and alkylation to form sulfonium salts.

## Key Reactions

- Oxidation: **Ethyl propyl sulfide** can be oxidized to form ethyl propyl sulfoxide or further to ethyl propyl sulfone.[1] Mild oxidizing agents like hydrogen peroxide typically yield the sulfoxide, while stronger agents are required for the sulfone.[1]
- Nucleophilic Substitution (Alkylation): The sulfur atom can act as a nucleophile, reacting with alkyl halides to produce trialkylsulfonium salts.[1] This reaction is analogous to the alkylation

of amines.<sup>[1]</sup>

- **Complexation with Metals:** Thioethers are known to be soft ligands that can coordinate with various transition metals.

## Synthesis

A common and straightforward method for synthesizing **ethyl propyl sulfide** is through the Williamson ether synthesis-analog for thioethers, which involves the alkylation of a thiol.<sup>[1]</sup>

- **Alkylation of Thiolate:** The most prevalent laboratory synthesis involves the reaction of propanethiol with an ethyl halide (like ethyl bromide) in the presence of a base. The base deprotonates the thiol to form a more nucleophilic thiolate anion, which then displaces the halide in an  $S_N2$  reaction.<sup>[1]</sup>
- **Direct Sulfidation:** Industrial-scale synthesis can involve the direct reaction of ethylene and propane with sulfur at elevated temperatures.<sup>[1]</sup>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **ethyl propyl sulfide**. The following table summarizes its key spectroscopic features.

Table 2: Spectroscopic Data for **Ethyl Propyl Sulfide**

Technique	Key Features	Reference(s)
Mass Spectrometry (MS)	Molecular Ion ( $M^+$ ): $m/z = 104$ . Characteristic fragmentation patterns for alkyl sulfides are observed.	[9][10]
Infrared (IR) Spectroscopy	C-H stretching: $\sim 2850$ - $2960$ $\text{cm}^{-1}$ . C-S stretching: $\sim 570$ - $730$ $\text{cm}^{-1}$ (in the fingerprint region).	[5][9][11]
$^1\text{H}$ NMR Spectroscopy	Exhibits characteristic signals for the ethyl and propyl groups, typically in the $\delta$ 0.9-2.7 ppm range.	[5][9]
$^{13}\text{C}$ NMR Spectroscopy	Shows five distinct signals corresponding to the five unique carbon atoms in the molecule.	[9][11]

## Safety and Hazards

**Ethyl propyl sulfide** is a hazardous chemical that requires careful handling. It is classified as a highly flammable liquid and vapor.[5][12]

- GHS Hazard Statements: H225 (Highly Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][5]
- Precautionary Measures: Handle in a well-ventilated area, away from heat, sparks, and open flames.[12] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[13] Grounding and bonding of containers and receiving equipment are necessary to prevent static discharge.[12]
- First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with plenty of water.[12] For eye contact, rinse cautiously with water for several minutes. If inhaled, move the person to fresh air.[13]

## Experimental Protocols

### Synthesis of Ethyl Propyl Sulfide via Thiol Alkylation

This protocol describes the synthesis of **ethyl propyl sulfide** from 1-propanethiol and ethyl bromide.

- Materials: 1-propanethiol, ethyl bromide, sodium hydroxide (NaOH), ethanol, diethyl ether, anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), distilled water.
- Methodology:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve a stoichiometric amount of sodium hydroxide in ethanol.
  - Cool the solution in an ice bath and slowly add one equivalent of 1-propanethiol dropwise with continuous stirring.
  - After the addition is complete, allow the mixture to stir for 15 minutes to ensure the complete formation of the sodium propanethiolate salt.
  - Add a slight excess (1.1 equivalents) of ethyl bromide to the flask.
  - Remove the ice bath and heat the mixture to reflux for 2-3 hours. Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
  - After the reaction is complete, cool the mixture to room temperature.
  - Remove the ethanol under reduced pressure using a rotary evaporator.
  - Add distilled water to the residue and transfer the mixture to a separatory funnel.
  - Extract the aqueous layer three times with diethyl ether.
  - Combine the organic extracts and wash them sequentially with water and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator.

- Purify the crude product by fractional distillation to obtain pure **ethyl propyl sulfide**.

## Determination of Refractive Index

This protocol outlines the measurement of the refractive index using an Abbe refractometer.

- Equipment: Abbe refractometer, constant temperature water bath, Pasteur pipette, lint-free tissues, calibration standard (e.g., distilled water).
- Methodology:
  - Turn on the refractometer and the attached light source. Ensure the circulating water bath is set to the desired temperature (e.g., 20.0 °C).
  - Calibrate the instrument using a standard of known refractive index, such as distilled water.
  - Open the prism of the refractometer and clean the surfaces of both the measuring and illuminating prisms with a suitable solvent (e.g., ethanol) and a lint-free tissue.
  - Using a clean Pasteur pipette, place 2-3 drops of the **ethyl propyl sulfide** sample onto the surface of the measuring prism.
  - Close the prisms firmly.
  - Look through the eyepiece and turn the adjustment knob until the light and dark fields are brought into view.
  - If a color fringe is visible, adjust the dispersion compensator until a sharp, black-and-white dividing line is obtained.
  - Align this dividing line exactly with the crosshairs in the eyepiece.
  - Read the refractive index value from the scale. Record the value along with the measurement temperature.

## Visualizations

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